

An In-depth Technical Guide to Combretastatin A-4 Phosphate (Fosbretabulin)

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Compound of Interest

Compound Name: Combretastatin A-4 phosphate

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Introduction

Combretastatin A-4 Phosphate (CA4P), also known by its United States Adopted Name (USAN) Fosbretabulin, stands as a paradigm-shifting agent in oncology, representing the forefront of a class of drugs known as Vascular Disrupting Agents (VDAs).^{[1][2]} Unlike traditional anti-angiogenic therapies that aim to prevent the formation of new blood vessels, VDAs are engineered to attack the established vasculature of solid tumors, leading to a rapid and catastrophic shutdown of blood flow.^{[3][4]} This mechanism induces extensive ischemic necrosis at the tumor core, a region often resistant to conventional chemotherapy and radiation.^{[5][6]}

CA4P is a water-soluble prodrug of the natural stilbenoid, Combretastatin A-4 (CA4), which was originally isolated from the bark of the South African bush willow, *Combretum caffrum*.^{[1][7]} The development of the phosphate prodrug was a critical step to overcome the poor aqueous solubility of the parent CA4, thereby enabling its clinical investigation as an intravenous agent.^{[4][7]} This guide provides a comprehensive technical overview of CA4P, detailing its chemical structure, mechanism of action, synthesis, and insights from preclinical and clinical development for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

The therapeutic efficacy of CA4P is intrinsically linked to its unique chemical architecture. As a prodrug, it is rapidly converted in vivo by endogenous phosphatases to its active metabolite, Combretastatin A-4 (CA4).^{[8][9]}

Molecular Structure

CA4 is a (Z)-stilbene, characterized by two phenyl rings connected by an ethylene bridge.^[10] Ring A is a 3,4,5-trimethoxyphenyl group, and Ring B is a 4-methoxy-3-hydroxyphenyl group. The phosphate moiety in CA4P is attached to the hydroxyl group on Ring B.

- Combretastatin A-4 (CA4): The active cytotoxic and anti-vascular agent.
- **Combretastatin A-4 Phosphate** (CA4P): The disodium phosphate salt, which confers water solubility for intravenous administration.^{[4][11]}

The cis or (Z)-configuration of the double bond is a critical structural feature for its biological activity.^{[7][10]} This specific geometry allows the two aromatic rings to adopt a conformation that facilitates high-affinity binding to its molecular target, tubulin.^[7] The trans or (E)-isomer is significantly less active. However, the cis-stilbene structure is susceptible to isomerization to the more thermodynamically stable but less active trans-isomer, which presents a challenge for formulation and stability.^{[7][10]}

Figure 1: Conversion of CA4P prodrug to the active CA4 molecule.

Physicochemical Data

The conversion to a phosphate salt dramatically improves the aqueous solubility, a key parameter for drug development.

Property	Value	Source
Chemical Name	2-Methoxy-5-[(1Z)-2-(3,4,5-trimethoxyphenyl)ethenyl]phenyl disodium phosphate	[12]
Molecular Formula	C ₁₈ H ₁₉ Na ₂ O ₈ P	[12]
Molecular Weight	448.29 g/mol	[12]
Active Metabolite	Combretastatin A-4 (CA4)	[8]
CA4 Formula	C ₁₈ H ₂₀ O ₅	[13]
CA4 Mol. Weight	316.34 g/mol	[13]
Solubility	Water-soluble (CA4P); Poorly soluble (CA4)	[7][14]

Mechanism of Action: From Tubulin to Vascular Collapse

The primary mechanism of CA4P is the disruption of tumor vasculature, which is initiated at the molecular level by the binding of its active form, CA4, to tubulin.[1][5]

Molecular Targeting: Tubulin Binding

- **Prodrug Activation:** Following intravenous administration, CA4P is rapidly dephosphorylated by non-specific endogenous phosphatases to yield the active CA4.[9][15]
- **Tubulin Interaction:** CA4 binds with high affinity to the colchicine-binding site on the β -subunit of tubulin.[3][9][16] This binding event inhibits the polymerization of tubulin dimers into microtubules.[6][17]
- **Microtubule Depolymerization:** The inhibition of polymerization shifts the dynamic equilibrium of microtubules towards depolymerization, leading to a collapse of the microtubule network within the cell.[6][18]

Cellular Effects: Endothelial Cytoskeletal Disruption

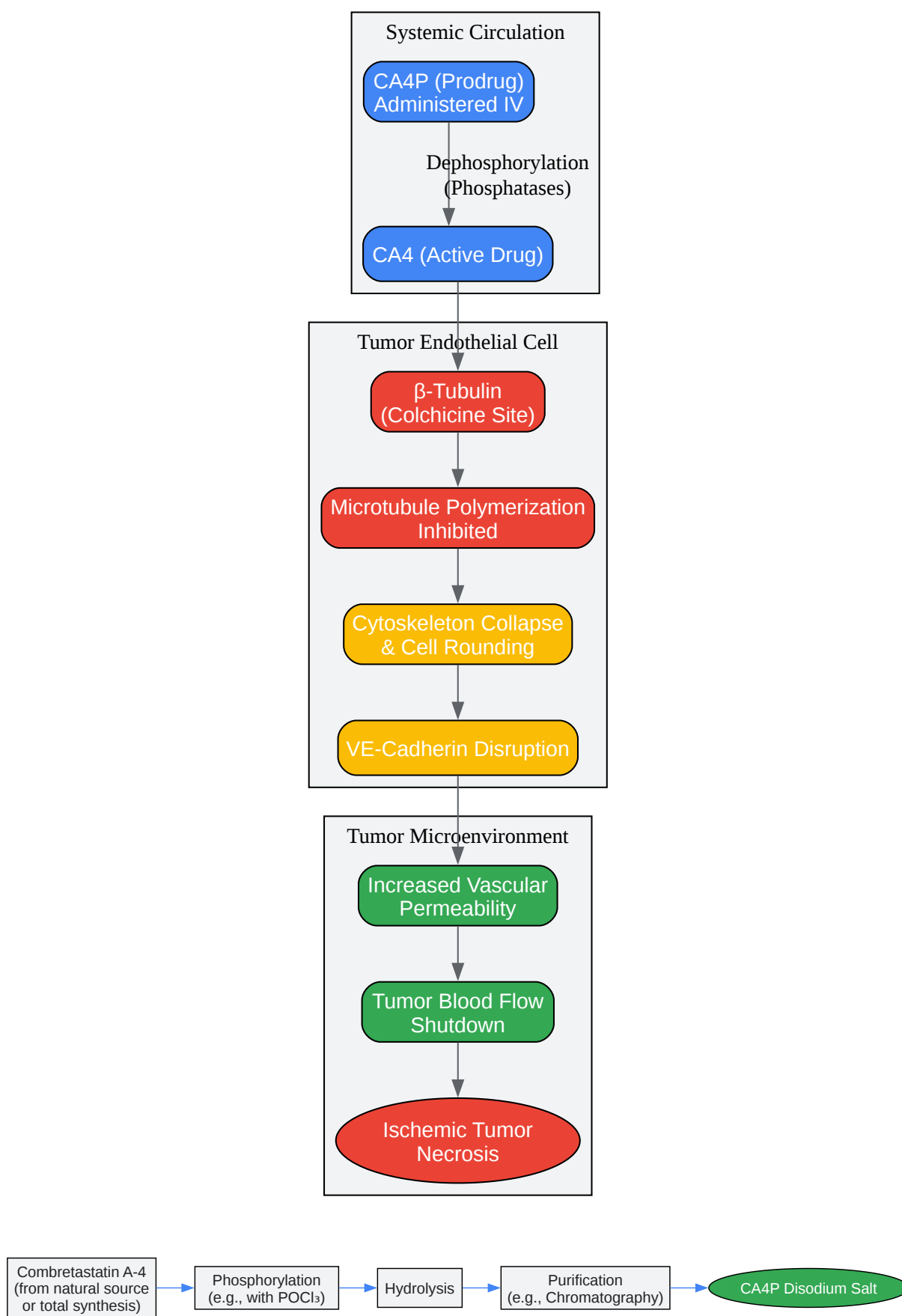
Endothelial cells, particularly the actively proliferating cells that line the tumor neovasculature, are exquisitely sensitive to the effects of CA4.[16] The disruption of the microtubule cytoskeleton triggers a cascade of events:

- **Cell Shape Change:** Endothelial cells undergo a rapid change in morphology, contracting and rounding up.[5][16]
- **Junctional Integrity Loss:** This process disrupts the molecular engagement of key junctional proteins, such as vascular endothelial-cadherin (VE-cadherin), which is critical for maintaining the integrity of the endothelial barrier.[16]
- **Increased Permeability:** The loss of cell-cell junctions leads to the formation of intercellular gaps, dramatically increasing the permeability of the tumor vessels.[5][16]

Physiological Consequence: Tumor Vascular Shutdown

The cellular changes culminate in a rapid and selective shutdown of blood flow within the tumor core. This occurs within minutes to hours of CA4P administration.[3][5]

- **Vascular Occlusion:** Increased permeability leads to leakage of plasma into the tumor interstitium, raising interstitial pressure and blood viscosity. This, combined with endothelial cell shape changes, leads to the occlusion of tumor capillaries.[3]
- **Ischemic Necrosis:** The cessation of blood flow deprives the tumor cells of oxygen and nutrients, resulting in extensive and rapid hemorrhagic necrosis, primarily in the central regions of the tumor.[1][19] A rim of viable tumor cells often remains at the periphery, nourished by the more stable vasculature of the surrounding normal tissue.[1][5]



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Figure 3: High-level workflow for the synthesis of **Combretastatin A-4 Phosphate**.

Analytical Characterization

The purity, identity, and stability of CA4P and its active metabolite are critical for clinical development. High-Performance Liquid Chromatography (HPLC) is a cornerstone analytical technique.

- Method: Reversed-phase HPLC with both UV absorbance and fluorescence detection can be used to determine the concentration of CA4P and CA4 in plasma. [20]* Detection: Absorbance detection at 295 nm is suitable for mouse plasma, while fluorescence detection (excitation 295 nm / emission 390 nm) is preferred for human plasma to avoid interfering peaks. [20]* Quantitation: The method has been validated with linear calibration ranges and quantitation limits typically in the low micromolar to nanomolar range, sufficient for pharmacokinetic studies. [20][21]

Preclinical Evaluation and Methodologies

Extensive preclinical studies have validated the anti-vascular and anti-tumor activity of CA4P in a wide range of cancer models.

Summary of Preclinical Findings

- In Vitro: CA4P, via conversion to CA4, shows potent cytotoxic effects against proliferating endothelial cells (e.g., HUVECs) while being less effective against quiescent cells. [15][16] It also demonstrates anti-proliferative activity against various tumor cell lines. [17]* In Vivo: In animal xenograft models, CA4P administration leads to a rapid reduction in tumor blood flow, measurable within minutes to hours. [5][22] This results in extensive tumor necrosis, although a viable rim of tissue often remains, which can lead to tumor regrowth. [1] This observation provides a strong rationale for combining CA4P with therapies that target the proliferating cells in this outer rim. [1][22]

Parameter	Finding	Cancer Model(s)	Source
Tubulin Polymerization IC ₅₀	1-2 μ M (for CA4)	In vitro assay	[11]
Tumor Blood Flow Reduction	>100-fold decrease by 6 hours	Rat models	[3]
Tumor Perfusion Reduction	~49% decrease in human tumors	Clinical study (PET)	[3]
Vascular Shutdown	>90% of vessels non-functional at 6 hours	Murine adenocarcinoma	[22]

| Tumor Cell Survival | 90-99% reduction at 24 hours | Murine tumors | [1]

Example Experimental Protocol: In Vivo Tumor Blood Flow Assessment

The assessment of vascular disruption is a key component of evaluating agents like CA4P. Dynamic Contrast-Enhanced Magnetic Resonance Imaging (DCE-MRI) is a powerful, non-invasive technique used in both preclinical and clinical settings. [5] Objective: To quantify the change in tumor perfusion and vascular permeability following CA4P administration in a tumor-bearing mouse model.

Methodology:

- Animal Model: Establish subcutaneous tumors (e.g., MDA-MB-231 human breast cancer) in immunocompromised mice. [23] Allow tumors to grow to a specified diameter (e.g., ~6 mm). [23] 2. Imaging Setup: Anesthetize the mouse and place it in an MRI system (e.g., 4.7 T). [23] Insert a tail vein catheter for contrast agent administration.
- Baseline Imaging: Acquire baseline T1-weighted images and R₂* (transverse relaxation rate) maps. R₂* is sensitive to blood oxygenation levels. [23] 4. Dynamic Scan (Pre-treatment): Begin a dynamic series of rapid T1-weighted scans. After a few baseline scans, administer a bolus of a gadolinium-based contrast agent (e.g., Gd-DTPA) via the tail vein catheter. Continue scanning for several minutes to capture the influx and washout of the contrast agent. [23] 5. Drug Administration: Administer CA4P (e.g., 120 mg/kg, i.p.) or vehicle control.

[23]6. Post-treatment Imaging: At a specified time point (e.g., 2 hours post-treatment), repeat the R_2^* measurement and the DCE-MRI scan (Step 3 & 4). [23]7. Data Analysis:

- Generate signal intensity-time curves for the tumor region of interest.
- Apply pharmacokinetic models (e.g., Tofts model) to the DCE-MRI data to calculate parameters such as K_{trans} (volume transfer constant, related to permeability) and v_p (plasma volume).
- Compare the pre- and post-treatment values of these parameters to quantify the vascular-disrupting effect of CA4P. A significant decrease in K_{trans} and/or v_p indicates reduced perfusion and/or permeability. [23][24]

Clinical Development and Insights

CA4P has undergone extensive clinical evaluation in multiple Phase I and II trials for various solid tumors, including anaplastic thyroid, ovarian, and non-small cell lung cancer. [3][8][24]

Monotherapy and Combination Approaches

- **Monotherapy:** As a single agent, CA4P is generally well-tolerated and effectively reduces tumor blood flow. [5][8] However, due to the surviving rim of tumor cells, its efficacy as a monotherapy is often limited, rarely producing complete responses. [1][19] * **Combination Therapy:** The true potential of CA4P lies in its combination with other cancer therapies. [1][2] The rationale is to use CA4P to destroy the tumor core while a second agent (chemotherapy, radiotherapy, or another targeted agent) eliminates the surviving peripheral cells. [22] * **With Chemotherapy:** Combinations with agents like cisplatin or carboplatin/paclitaxel have shown promising results. [5][25] * **With Anti-angiogenics:** Combining VDAs with anti-angiogenic agents like bevacizumab is a complementary strategy. CA4P targets established vessels, while bevacizumab inhibits the formation of new ones. This combination has been shown to be safe and can lead to sustained reductions in tumor perfusion. [3][24]

Safety and Tolerability

CA4P has a manageable safety profile, distinct from traditional cytotoxic chemotherapy.

- Common Adverse Events: Frequently observed side effects include tumor-induced pain, headache, dizziness, and transient cardiovascular changes (hypertension or hypotension). [8][26]* Dose-Limiting Toxicities (DLTs): DLTs observed in Phase I trials have included reversible ataxia, vasovagal syncope, and cardiovascular events. [8][27]The maximum tolerated dose in one study was determined to be 65 mg/m². [26]* Cardiovascular Effects: The mechanism of CA4P can impact normal vasculature to some degree, leading to transient changes in blood pressure and heart rate. [3][15]Careful patient monitoring is required.

Summary of Key Clinical Trial Data

Trial Phase	Cancer Type	Regimen	Key Findings & Tolerability	Source
Phase I	Advanced Solid Tumors	CA4P Monotherapy (weekly)	MTD established; evidence of tumor blood flow reduction. DLTs included ataxia and syncope.	[8][27]
Phase I	Advanced Solid Tumors	CA4P Monotherapy (dose escalation)	Generally well tolerated; MTD 65 mg/m ² . Most common AEs were headache, tumor pain, and vascular vagal excitation.	[26]
Phase I	Advanced Cancer	CA4P + Bevacizumab	Combination was safe and well tolerated. Sustained reductions in tumor perfusion observed with the combination.	[24]
Phase II	NSCLC	CA4P + Carboplatin/Paclitaxel + Bevacizumab	Did not show a significant survival benefit but was associated with a substantial increase in response rate (50% vs 32%).	[3]

Future Directions and Conclusion

Combretastatin A-4 Phosphate remains a cornerstone compound in the field of vascular-disrupting therapy. While its role as a monotherapy is limited, its unique mechanism of action presents significant opportunities for rationally designed combination therapies.

- **Novel Formulations:** To improve bioavailability and potentially enable oral administration, novel delivery systems such as composite nanoparticles are being explored. [7] Early studies show that nanoparticle encapsulation can prolong circulation time and improve tumor inhibition in animal models. [28]*
 - **Combination Strategies:** Future research will continue to explore optimal combinations, not only with chemotherapy and anti-angiogenics but also with immunotherapy and radiotherapy, to exploit the hypoxic environment created by CA4P and target the resistant tumor periphery. [2]
- In conclusion, CA4P is a potent and selective tumor vascular-disrupting agent with a well-defined mechanism of action. Its clinical development has provided invaluable insights into the strategy of targeting tumor vasculature. For drug development professionals, CA4P serves as both a promising therapeutic component for combination regimens and a benchmark for the development of next-generation VDAs. The continued exploration of its therapeutic potential through innovative formulations and combination strategies is a vital area of cancer research.

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